

An In-depth Technical Guide to a Key Pyrazole Carboxylic Acid Intermediate

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Compound of Interest

Compound Name:	2,6-diamino-5-nitropyrimidin-4(3H)-one
CAS No.:	3346-23-4
Cat. No.:	B1460640

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A Note on the Subject Compound: Initial inquiry for CAS number 3346-23-4 identified the compound as 2,6-diamino-5-nitropyrimidin-4(1H)-one. However, the specified topic of interest was "3-Methyl-1-pentyl-1H-pyrazole-5-carboxylic acid." Publicly available scientific literature lacks substantial data on this specific pentyl-substituted pyrazole. Consequently, this guide will focus on a closely related, well-documented, and industrially significant analogue: 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid. This compound serves as a critical precursor in the synthesis of prominent pharmaceutical agents and provides a robust foundation for understanding the chemical properties and applications of this class of molecules.

Introduction to 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic Acid

1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid is a heterocyclic organic compound that has garnered significant attention in the pharmaceutical industry. Its structure, featuring a pyrazole ring substituted with methyl, propyl, and carboxylic acid groups, makes it a versatile building block in organic synthesis. The primary driver for its importance is its role as a key intermediate in the manufacturing of Sildenafil, a widely used medication.^{[1][2]} The pyrazole core is a

prevalent scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer properties.[3][4][5]

Physicochemical and Structural Properties

The molecular structure and properties of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid have been well-characterized. These fundamental parameters are crucial for its handling, reaction optimization, and quality control in synthetic processes.

Property	Value	Source(s)
CAS Number	139755-99-0	[2]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	168.19 g/mol	[2]
Appearance	Pale brown or pale yellow solid	[1][6]
Melting Point	423–427 K (150-154 °C)	[1]
Purity	Typically ≥ 95%	[2]
Storage Conditions	Store at 0-8 °C in a dry, cool, and well-ventilated place.	[6][7]

Crystal Structure: X-ray crystallography studies reveal that 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid crystallizes in a monoclinic system.[1] The crystal packing is stabilized by intermolecular hydrogen bonds (O—H⋯N) and C—H⋯O interactions, which form molecular chains.[1]

Synthesis and Manufacturing

The synthesis of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid is a multi-step process that requires careful control of reaction conditions to ensure high yield and purity.[2] A common and established method involves the hydrolysis of the corresponding ethyl ester.[1]

Experimental Protocol: Hydrolysis of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid ethyl ester

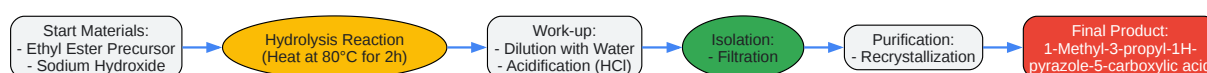
This protocol is based on established literature procedures for the synthesis of the title compound.[1]

Step 1: Reaction Setup

- Suspend 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid ethyl ester (1 equivalent) in a 6 N aqueous solution of sodium hydroxide (3 equivalents).
- The mixture is then heated to 353 K (80 °C) for a period of 2 hours with stirring.

Step 2: Work-up and Isolation

- After the reaction is complete, the mixture is diluted with water.
- The solution is then acidified using concentrated hydrochloric acid.
- The resulting precipitate, 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid, is collected by filtration.
- The crude product can be further purified by recrystallization from a suitable solvent system, such as a methanol/ethyl acetate mixture, to obtain colorless crystals.[1]



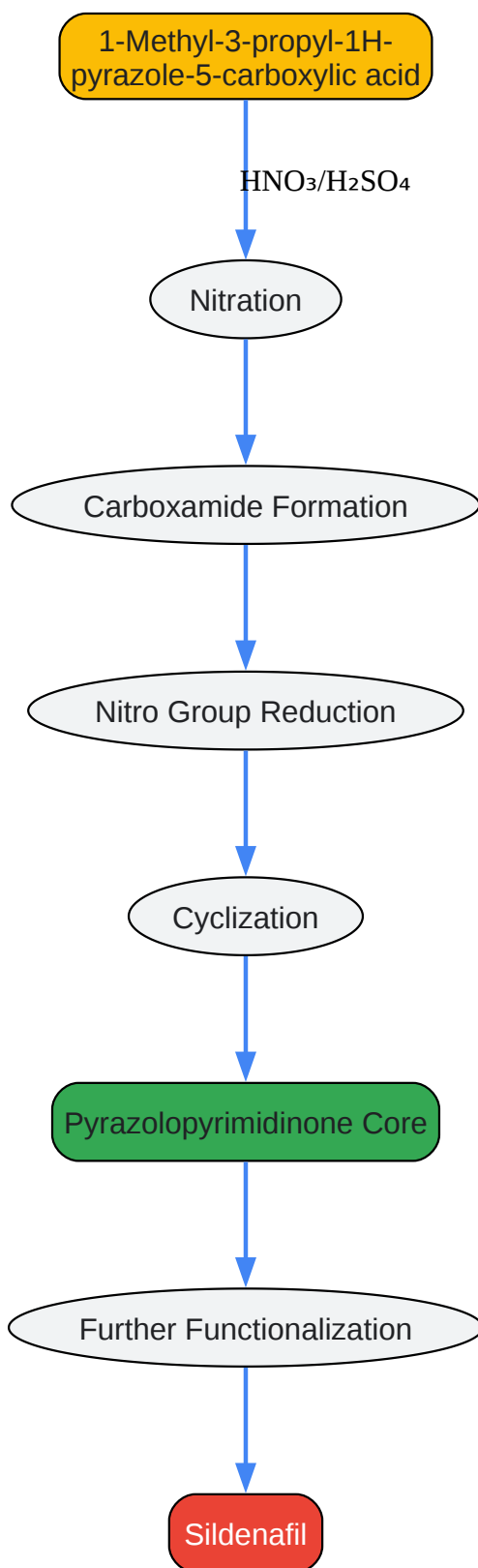
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Synthetic workflow for 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid.

Applications in Drug Development

The primary application of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid is as a key building block in the synthesis of Sildenafil.[1][2] Sildenafil is a potent and selective inhibitor of phosphodiesterase type 5 (PDE5), an enzyme responsible for the degradation of cyclic guanosine monophosphate (cGMP) in the corpus cavernosum.[8] By inhibiting PDE5, Sildenafil enhances the erectile response to sexual stimulation.

The synthesis of Sildenafil from this pyrazole intermediate involves several subsequent steps, including nitration, carboxamide formation, reduction of the nitro group, and cyclization to form the pyrazolopyrimidinone core of the final drug molecule.^{[9][10]}



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Key transformations from the pyrazole intermediate to Sildenafil.

Beyond its role in Sildenafil synthesis, the pyrazole carboxylic acid scaffold is of broad interest in medicinal chemistry. Derivatives of pyrazole carboxylic acids have been investigated for a multitude of biological activities, including:

- Antimicrobial and Antifungal Activity[3][4]
- Anti-inflammatory Effects[4]
- Anticancer Properties[3][6]
- Insecticidal Activity[11]

This wide range of bioactivities underscores the importance of pyrazole-based compounds as privileged structures in the design of new therapeutic agents and agrochemicals.[5][6]

Safety and Handling

Proper handling of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid and related compounds is essential in a laboratory and manufacturing setting. Based on safety data for similar pyrazole carboxylic acid derivatives, the following precautions should be observed:

- Causes skin and serious eye irritation.[12][13][14]
- May cause respiratory irritation.[12][13][14]

Recommended Handling Procedures:

- Use only in a well-ventilated area.[7]
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7][15]
- Avoid breathing dust.[7]
- Wash hands thoroughly after handling.[15]
- Store in a tightly closed container in a dry and cool place.[7]

Conclusion

1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid is a compound of significant industrial and scientific interest, primarily due to its indispensable role in the synthesis of Sildenafil. Its well-defined chemical properties and established synthetic routes make it a reliable intermediate for pharmaceutical manufacturing. Furthermore, the broader class of pyrazole carboxylic acids continues to be a fertile ground for the discovery of new bioactive molecules, with potential applications spanning from medicine to agriculture. A thorough understanding of the synthesis, properties, and handling of this key intermediate is crucial for researchers and professionals in the field of drug development and organic synthesis.

References

- Zhang, C., Li, H., Liu, D., & Liu, M. (2007). 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic acid. Acta Crystallographica Section E: Structure Reports Online, 63(11), o4209. [[Link](#)]
- Chem-Impex. (n.d.). 1-Methyl-5-propyl-1H-pyrazole-3-carboxylic acid. Retrieved from [[Link](#)]
- ChemSynthesis. (n.d.). Pyrazoles database - synthesis, physical properties. Retrieved from [[Link](#)]
- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Exploring the Chemistry of 1-Methyl-3-propyl-1H-pyrazole-5-carboxylic Acid: A Pharma Intermediate. Retrieved from [[Link](#)]
- PubChem. (n.d.). 1-methyl-5-propyl-1H-pyrazole-3-carboxylic acid. Retrieved from [[Link](#)]
- PubChem. (n.d.). 1-Methyl-4-nitro-3-propyl-1H-pyrazole-5-carboxylic acid. Retrieved from [[Link](#)]
- Aslan, G., & Bektas, H. (2021). Pyrazole Carboxylic Acid and Derivatives: Synthesis and Biological Applications. Journal of the Turkish Chemical Society, Section A: Chemistry, 8(1), 269-286.
- Dandia, A., Singh, R., & Khaturia, S. (2006). A Facile, Improved Synthesis of Sildenafil and Its Analogues. Journal of Heterocyclic Chemistry, 43(1), 57-61.
- Ghofrani, H. A., Osterloh, I. H., & Grimminger, F. (2006). Sildenafil: from angina to erectile dysfunction to pulmonary hypertension and beyond. Nature reviews. Drug discovery, 5(8), 689–702.
- Google Patents. (2010). Process for the preparation of sildenafil and intermediates thereof.

- University of Bristol. (n.d.). Synthesis of Sildenafil Citrate. Retrieved from [[Link](#)]
- Kumar, V., & Yusuf, M. (2018). Current status of pyrazole and its biological activities. Journal of Pharmacy & Bioallied Sciences, 10(1), 1–9.
- ResearchGate. (n.d.). Synthesis of sildenafil using a new intermediate. Retrieved from [[Link](#)]
- Bektas, H., & Aslan, G. (2021). Pyrazole Carboxylic Acid and Derivatives: Synthesis and Biological Applications. Journal of the Turkish Chemical Society Section A: Chemistry, 8(1), 269-286.
- Wiley. (n.d.). Synthesis of Sildenafil Citrate (Viagra®). Retrieved from [[Link](#)]
- Al-Wahaibi, L. H., Al-Ghamdi, M. A., & El-Emam, A. A. (2023). Bioactive Fused Pyrazoles Inspired by the Adaptability of 5-Aminopyrazole Derivatives: Recent Review. Molecules, 28(11), 4483.
- Google Patents. (n.d.). Synthesis method of 5-bromo-1-methyl-1H-pyrazol-3-amine.
- Li, Y., et al. (2016). Synthesis and insecticidal activities of novel 1H-pyrazole-5-carboxylic acid derivatives.
- Alfa Chemical. (n.d.). China 1 Methyl 3 propyl 1H pyrazole 5 carboxylic Acid Manufacturers Factory Suppliers. Retrieved from [[Link](#)]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. nbino.com \[nbino.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Current status of pyrazole and its biological activities - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Pyrazole Carboxylic Acid and Derivatives: Synthesis and Biological...: Ingenta Connect \[ingentaconnect.com\]](#)

- [6. chemimpex.com \[chemimpex.com\]](#)
- [7. synquestlabs.com \[synquestlabs.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. Synthesis of Sildenafil Citrate \[ch.ic.ac.uk\]](#)
- [10. wiley-1888.docs.contently.com \[wiley-1888.docs.contently.com\]](#)
- [11. researchgate.net \[researchgate.net\]](#)
- [12. 1-methyl-5-propyl-1H-pyrazole-3-carboxylic acid | C₈H₁₂N₂O₂ | CID 9898937 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [13. fishersci.com \[fishersci.com\]](#)
- [14. WERCS Studio - Application Error \[assets.thermofisher.com\]](#)
- [15. biosynth.com \[biosynth.com\]](#)
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